Comprehensive Analytical Characterization of N-[(2-fluorophenyl)methyl]pyridin-4-amine

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Compound of Interest

Compound Name:	*N-[(2-fluorophenyl)methyl]pyridin-4-amine*
CAS No.:	*1041551-09-0*
Cat. No.:	*B1437686*

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Abstract

This application note provides a detailed framework of analytical methodologies for the comprehensive characterization of **N-[(2-fluorophenyl)methyl]pyridin-4-amine**, a key heterocyclic amine with potential applications in pharmaceutical development. Ensuring the identity, purity, and quality of such active pharmaceutical ingredients (APIs) or their intermediates is paramount for regulatory compliance and drug safety. This guide presents an integrated approach utilizing orthogonal analytical techniques, including High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), Nuclear Magnetic Resonance (NMR) Spectroscopy, and Elemental Analysis. The protocols and discussions herein are grounded in established scientific principles and regulatory expectations, such as those outlined by the International Council for Harmonisation (ICH) and the United States Pharmacopeia (USP).[1][2][3]

Introduction: The Imperative for Rigorous Characterization

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N-[(2-fluorophenyl)methyl]pyridin-4-amine (Molecular Formula: $C_{12}H_{11}FN_2$, Molecular Weight: 202.23 g/mol) is a substituted pyridine derivative. Pyridine and its derivatives are foundational scaffolds in medicinal chemistry, known for a wide array of biological activities.[4][5] The precise structural features of this compound—a fluorophenyl group linked to a pyridin-4-amine core—necessitate a multi-faceted analytical approach to confirm its chemical identity and assess its purity profile. Impurities, isomers, or degradation products can significantly impact the efficacy and safety of a potential drug substance.

This document serves as a practical guide for researchers and quality control analysts, explaining not just the "how" but the "why" behind the selection of specific analytical techniques and parameters. The goal is to build a self-validating analytical workflow that provides a high degree of confidence in the material's quality.

Chromatographic Methods: Purity and Impurity Profiling

Chromatography is the cornerstone of purity analysis, separating the main compound from any process-related impurities or degradation products.[6][7] We will detail both liquid and gas chromatography methods to cover a wide range of potential impurities.

High-Performance Liquid Chromatography (HPLC) for Purity Assay

HPLC is the gold standard for the purity and assay determination of non-volatile and thermally labile organic compounds. A reversed-phase HPLC (RP-HPLC) method is particularly well-suited for a molecule like **N-[(2-fluorophenyl)methyl]pyridin-4-amine**, leveraging its moderate polarity.

Causality of Method Design: The selection of a C18 column provides a non-polar stationary phase that effectively retains the analyte through hydrophobic interactions. A mobile phase consisting of an organic modifier (acetonitrile) and an aqueous buffer allows for the fine-tuning of retention and peak shape. The aromatic rings in the molecule provide strong UV absorbance, making UV detection a sensitive and straightforward choice. The method is designed to be stability-indicating, meaning it can separate the intact analyte from its degradation products.[8]

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Experimental Protocol: RP-HPLC

- Instrumentation: A standard HPLC system equipped with a quaternary pump, autosampler, column thermostat, and a Photodiode Array (PDA) or UV-Vis detector.
- Sample Preparation:
  - Standard Solution (0.5 mg/mL): Accurately weigh approximately 25 mg of **N-[(2-fluorophenyl)methyl]pyridin-4-amine** reference standard and transfer to a 50 mL volumetric flask. Dissolve and dilute to volume with a 50:50 (v/v) mixture of acetonitrile and water.
  - Sample Solution (0.5 mg/mL): Prepare the sample to be tested in the same manner as the standard solution.
- Chromatographic Conditions: The conditions outlined below should be optimized and validated according to ICH guidelines.[8][9]

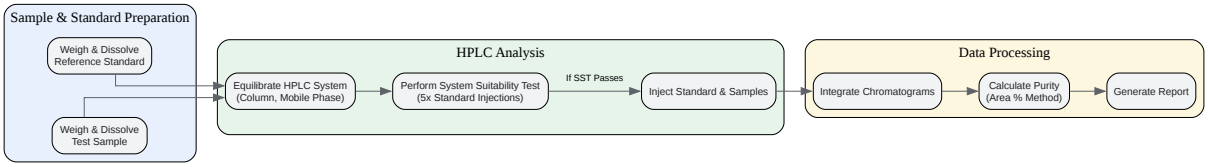
Parameter	Recommended Condition
Chromatograph	High-Performance Liquid Chromatograph with UV/Vis or PDA Detector
Column	C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size)
Mobile Phase	A: 0.1% Formic Acid in WaterB: 0.1% Formic Acid in Acetonitrile
Gradient	0-5 min: 20% B5-25 min: 20% to 80% B25-30 min: 80% B30.1-35 min: 20% B
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detector Wavelength	254 nm
Injection Volume	10 µL

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- System Suitability: Before sample analysis, perform at least five replicate injections of the standard solution. The system is deemed suitable if the relative standard deviation (RSD) for the peak area is ≤ 2.0% and the tailing factor for the main peak is ≤ 2.0. This practice is in line with USP General Chapter <621>.[1][10]

- Data Analysis: Calculate the purity of the sample by area normalization. The percentage purity is the area of the main peak divided by the total area of all peaks, multiplied by 100.

Workflow for HPLC Purity Analysis



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Caption: Workflow for HPLC Purity Determination.

Gas Chromatography-Mass Spectrometry (GC-MS) for Identity and Volatile Impurities

GC-MS is a powerful technique for identifying the main component and detecting any volatile or semi-volatile impurities. The high sensitivity of a mass spectrometer detector, coupled with the high resolving power of a gas chromatograph, makes it ideal for trace-level analysis.[11] Given the amine functional group, it is crucial to use an inert flow path to prevent peak tailing and analyte loss.[12]

Causality of Method Design: Electron Ionization (EI) at 70 eV is a standard method that produces a reproducible fragmentation pattern, which acts as a "fingerprint" for the molecule and can be compared against spectral libraries like NIST. A non-polar column (e.g., DB-5ms) is

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a good starting point for general-purpose separation of semi-volatile compounds. The temperature program is designed to ensure the elution of the analyte in a reasonable time with good peak shape.

Experimental Protocol: GC-MS

- Instrumentation: A Gas Chromatograph coupled to a Mass Spectrometer with an Electron Ionization (EI) source.
- Sample Preparation: Dissolve a small amount (~1 mg) of the sample in 1 mL of a suitable volatile solvent like methanol or ethyl acetate.
- GC-MS Conditions:

Parameter	Recommended Condition
GC Column	DB-5ms or equivalent (30 m x 0.25 mm ID, 0.25 µm film thickness)
Injector Temperature	250 °C
Injection Mode	Split (e.g., 20:1 ratio)
Carrier Gas	Helium at a constant flow of 1.0 mL/min
Oven Program	Start at 100 °C, hold for 2 min, ramp at 15 °C/min to 280 °C, hold for 5 min
MS Source Temp	230 °C
MS Quad Temp	150 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Mass Scan Range	m/z 40-450

- Data Analysis: Confirm the identity of the main peak by comparing its retention time and mass spectrum with that of a reference standard. The fragmentation pattern should be consistent with the proposed structure. Search the obtained mass spectrum against the NIST database for a preliminary identification.

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Spectroscopic Methods: Unambiguous Structure Elucidation

While chromatography provides information on purity, spectroscopy is required for the definitive confirmation of the chemical structure.[13][14]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful tool for elucidating the structure of organic molecules. Both ^{1}H and ^{13}C NMR should be performed for complete characterization.

Causality of Method Design: ^{1}H NMR provides information on the number of different types of protons, their chemical environment, their neighboring protons (via spin-spin splitting), and their relative quantities (via integration). ^{13}C NMR provides information on the number of different types of carbon atoms in the molecule. The choice of solvent (DMSO-d_6) is based on its ability to dissolve a wide range of organic compounds and its non-interfering chemical shift.

Experimental Protocol: NMR

- Sample Preparation: Dissolve approximately 10-15 mg of the sample in ~0.7 mL of deuterated solvent (e.g., DMSO-d_6) in a standard 5 mm NMR tube.
- Instrumentation: A 400 MHz (or higher) NMR spectrometer.
- Data Acquisition: Acquire standard ^{1}H and $^{13}C\{^{1}H\}$ spectra. If necessary, 2D experiments like COSY (^{1}H-^{1}H correlation) and HSQC (^{1}H-^{13}C correlation) can be performed to aid in assignments.

Expected Spectral Data: Based on the structure of **N-[(2-fluorophenyl)methyl]pyridin-4-amine**, the following signals are predicted.

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^{1}H NMR (Predicted)	^{13}C NMR (Predicted)
Proton	δ (ppm), Multiplicity
Pyridine H (2,6)	~8.1-8.3, d
Pyridine H (3,5)	~6.5-6.7, d
Fluorophenyl H	~7.0-7.4, m (4H)
Methylene (-CH_2-)	~4.5, d
Amine (-NH-)	~6.5-7.5, broad s

Mass Spectrometry (MS)

As performed during the GC-MS analysis, the mass spectrum provides the molecular weight and fragmentation pattern, which corroborates the proposed structure. The molecular ion peak (M^+) should be observed at m/z 202. Key fragments would likely include the loss of the fluorophenyl group or cleavage at the benzylic position.

Elemental Analysis: Confirmation of Elemental Composition

Elemental analysis provides a fundamental check on the purity and empirical formula of a synthesized compound.

Causality of Method Design: This technique determines the weight percentage of carbon (C), hydrogen (H), and nitrogen (N) in the sample. The experimental results are compared against the theoretical values calculated from the molecular formula ($C_{12}H_{11}FN_2$). A close match provides strong evidence for the compound's identity and indicates the absence of significant inorganic or solvent impurities.

Protocol and Data Interpretation:

- Sample Preparation: Submit a high-purity, dry sample (typically 2-3 mg) for analysis.
- Analysis: The analysis is performed using a dedicated CHN analyzer.

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- Acceptance Criteria: The experimentally determined percentages should be within ±0.4% of the theoretical values.

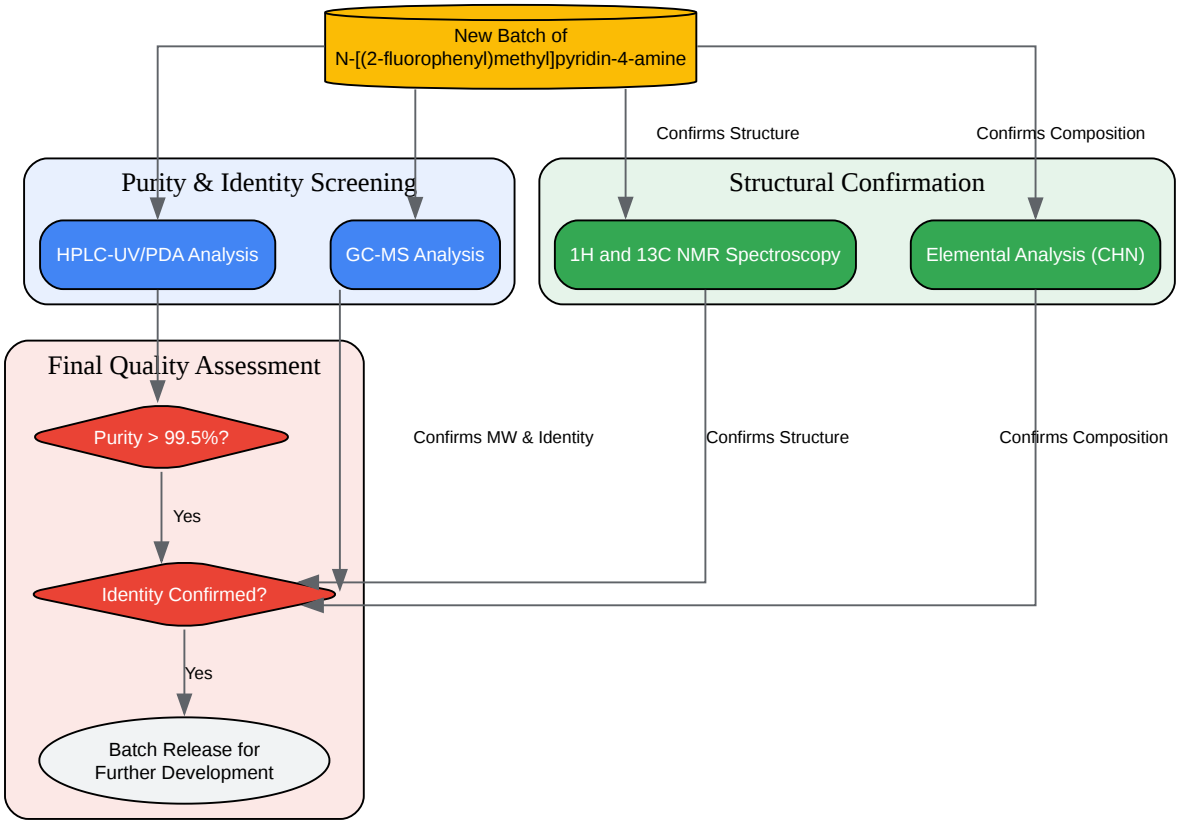
Element	Theoretical %	Acceptable Range
Carbon (C)	71.27%	70.87% - 71.67%
Hydrogen (H)	5.48%	5.08% - 5.88%
Nitrogen (N)	13.85%	13.45% - 14.25%

Integrated Analytical Workflow

A robust characterization relies on the synergistic use of these orthogonal techniques. No single method is sufficient to establish identity, purity, and structure. The following diagram illustrates a logical workflow for the complete characterization of a new batch of **N-[(2-fluorophenyl)methyl]pyridin-4-amine**.

Comprehensive Characterization Workflow

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Caption: Integrated workflow for quality control.

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